

hydrobenzamide comparative analysis with similar compounds

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Compound Focus: Hydrobenzamide

CAS No.: 92-29-5

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Experimental Data for 4-Hydroxybenzamide Analogues

The table below summarizes key experimental findings for several 4-hydroxybenzamide analogues from a study that involved quantum calculations, molecular docking, and cytotoxic evaluation [1].

Compound	Targeted Enzyme Inhibition (from Molecular Docking)	Cytotoxic Activity (IC ₅₀)
A	Potent JAK2 inhibitor [1]	Not specified in the provided excerpt [1].
B	Potential HDAC II inhibitor [1]	Not specified in the provided excerpt [1].
C	Potential HDAC II inhibitor [1]	Not specified in the provided excerpt [1].
D	Potent EGFR inhibitor [1]	Not specified in the provided excerpt [1].
E	Potent JAK2 inhibitor [1]	5.0 µg/mL (MCF-7 cell line); 5.0 µg/mL (MDA-MB-231 cell line). The study noted "insignificant apoptosis" [1].
F	Potential HDAC II inhibitor [1]	Not specified in the provided excerpt [1].

> **Important Note on Data:** The information above is extracted from a single article [1]. A robust comparative guide would require data for a standard **hydrobenzamide** compound and its direct alternatives from multiple, independent experimental studies for validation and comparison.

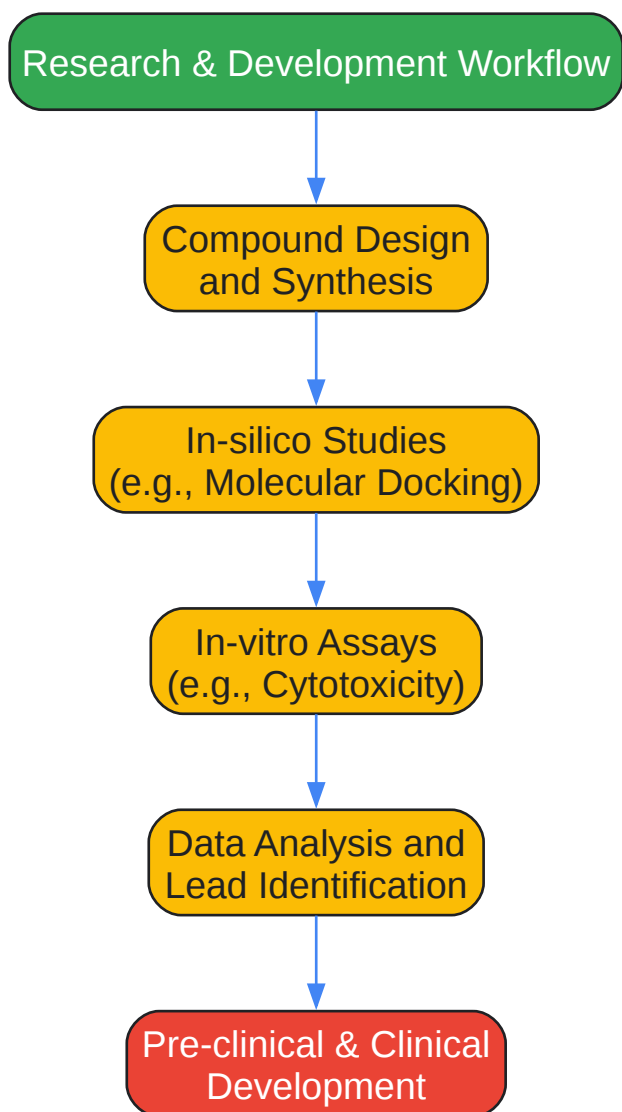
Experimental Protocols from Search Results

Here are the detailed methodologies for key experiments cited in the available research:

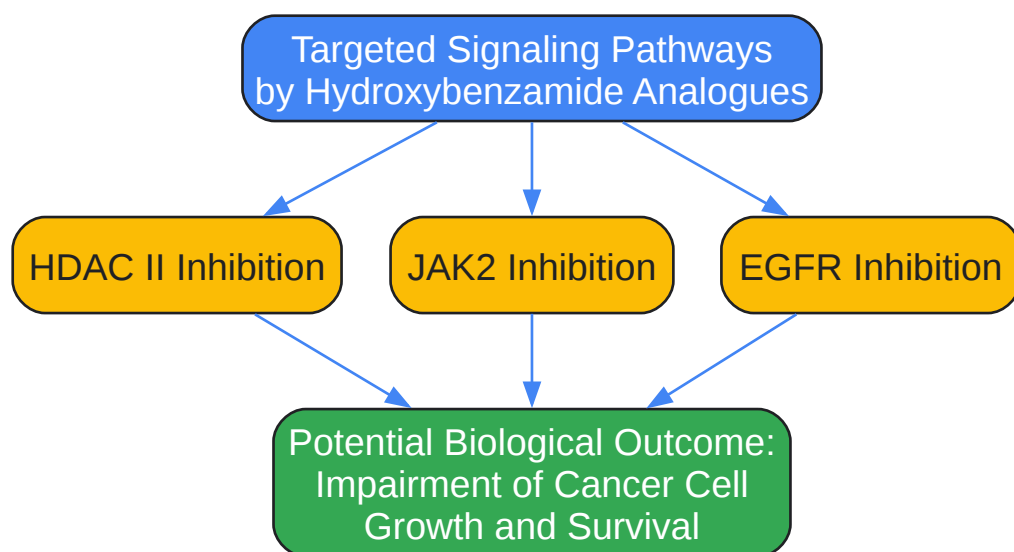
- **Synthesis of 4-Hydroxybenzamide Analogues:** The compounds were synthesized via **imidation, EDC coupling, and etherification reactions** [1].
- **Computational Studies:**
 - **Frontier Molecular Orbitals:** The energy gap values were calculated using **Time-Dependent Density Functional Theory (TD-DFT)** [1].
 - **Molecular Docking:** This method was used to study the interaction and binding affinity of the synthesized analogues with HDAC II, JAK2, and EGFR enzymes [1].
- **Cytotoxic Evaluation:** The cytotoxic activity of the analogues was tested on **human estrogen receptor breast cancer cells (MCF-7) and metastatic breast adenocarcinoma cancer cells (MDA-MB-231)**. The IC₅₀ values were determined [1].
- **HPLC Analysis (for related compounds):** An analytical method for determining antiparasitic drugs in feeds used a **reversed-phase ODS column with a mobile phase of acetonitrile-phosphate buffer (pH 3; 0.017 M)** and UV detection at 300 nm [2]. Another method for an insecticide used **acetonitrile-water mobile phase and UV detection at 270 nm** [3].

Research Workflow and Signaling Pathways

Based on the gathered information, the following diagrams outline the general research workflow for drug discovery and the signaling pathways targeted by hydroxybenzamide analogues.



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Suggestions for a Deeper Analysis

To compile a comprehensive comparison guide, you may need to conduct a more targeted search. Here are some suggestions:

- **Use Specialized Databases:** Search platforms like **PubMed**, **Google Scholar**, and **SciFinder** using specific keywords such as "hydroxybenzamide IC50," "hydroxybenzamide docking study," "benzamide derivatives anticancer," and the names of specific analogues (e.g., "compound 8g" from [4]).
- **Define the "Similar Compounds":** Clearly define the scope of your comparison. Are you comparing hydroxybenzamide against other **HDAC inhibitors** (like vorinostat), **JAK2 inhibitors** (like ruxolitinib), or **EGFR inhibitors** (like erlotinib)? Using these established drug names in your search will yield more directly comparable experimental data.
- **Focus on Key Metrics:** In your search, prioritize finding head-to-head studies that report quantitative metrics like **IC₅₀**, **Ki values**, **binding affinity (ΔG)**, and **results from standardized assays** across multiple compounds.

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References

1. Original article Synthesis and computational study of 4 ... [sciencedirect.com]
2. Rapid determination of the antiparasitic drugs flubendazole ... [pubmed.ncbi.nlm.nih.gov]
3. Determination of the insecticide imidacloprid in water and ... [pubmed.ncbi.nlm.nih.gov]
4. Discovery of benzamide-hydroxypyridinone hybrids as potent ... [pmc.ncbi.nlm.nih.gov]

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